

Personal protective equipment for handling 3'-Bromoacetophenone

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Compound of Interest

Compound Name: 3'-Bromoacetophenone

Cat. No.: B146053

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Essential Safety and Handling Guide for 3'-Bromoacetophenone

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate safety, operational, and disposal information for **3'-Bromoacetophenone**, ensuring laboratory safety and procedural clarity.

Physicochemical and Safety Data

A summary of key quantitative data for **3'-Bromoacetophenone** is presented below for easy reference.

Property	Value	Reference
CAS Number	2142-63-4	[1][2]
Molecular Formula	C8H7BrO	[2][3]
Molecular Weight	199.04 g/mol	[3][4]
Appearance	Colorless to light yellow clear liquid	[2][5]
Melting Point	8-11 °C	[4]
Density	1.505 g/mL at 25 °C	[4]
Flash Point	112 °C (233.6 °F) - closed cup	[4]
Signal Word	Warning	[1][2][4]
Hazard Classifications	Skin Irritation (Category 2), Serious Eye Irritation (Category 2), Specific target organ toxicity — single exposure (Category 3)	[1][2][6]

Personal Protective Equipment (PPE)

When handling **3'-Bromoacetophenone**, the use of appropriate personal protective equipment is mandatory to prevent exposure.[1]

Protection Type	Specification
Eye/Face Protection	Wear tight-sealing safety goggles. A face shield is also recommended.[1][6]
Skin Protection	Handle with gloves inspected prior to use. Wear fire/flammable resistant and impervious clothing to avoid skin contact.[7]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an organic vapor cartridge.[1][7] A dust mask type N95 (US) is also suggested.[4]

Experimental Protocol: Safe Handling and Disposal Workflow

The following procedure outlines the essential steps for safely handling **3'-Bromoacetophenone** in a laboratory setting, from preparation to disposal.

1. Preparation and Handling:

- Ventilation: Always handle **3'-Bromoacetophenone** in a well-ventilated area, such as a chemical fume hood.[1][7]
- Grounding: Prevent fire caused by electrostatic discharge by using non-sparking tools.[7]
- Avoid Contact: Take measures to avoid contact with skin, eyes, and clothing. Do not breathe dust, fumes, gas, mist, vapors, or spray.[1]
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[1]

2. Storage:

- Container: Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][7]
- Incompatibilities: Keep away from strong oxidizing agents, strong bases, strong acids, and acid chlorides.[1]

3. Accidental Release Measures:

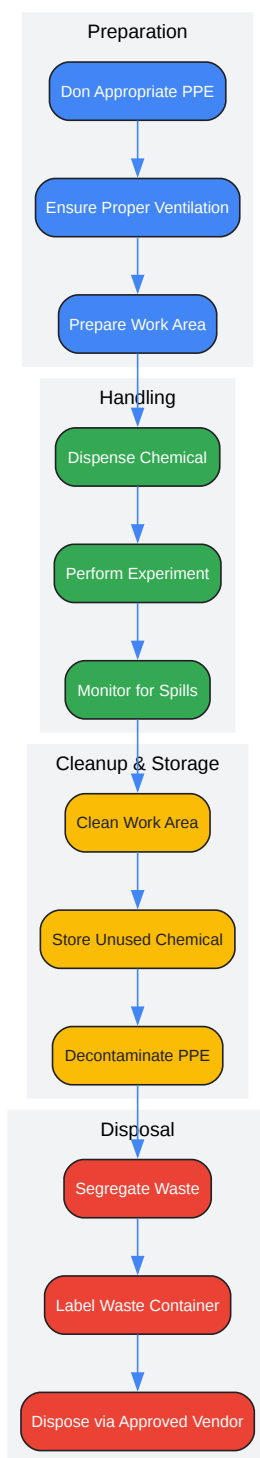
- Containment: For spills, soak up the material with an inert absorbent material.[\[1\]](#)
- Cleanup: Collect the absorbed material and place it in a suitable, closed container for disposal.[\[2\]](#)[\[7\]](#)
- Ventilation: Ensure adequate ventilation in the event of a spill.[\[6\]](#)

4. Disposal:

- Regulations: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national hazardous waste regulations.[\[1\]](#)[\[2\]](#)
- Environmental Protection: Do not empty into drains.[\[1\]](#)[\[6\]](#)

Below is a diagram illustrating the logical workflow for handling **3'-Bromoacetophenone**.

Workflow for Handling 3'-Bromoacetophenone



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Caption: Logical workflow for handling **3'-Bromoacetophenone**.

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